

# Comprehensive Safety and Handling Guide for SM 16

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## Compound of Interest

Compound Name: SM 16

Cat. No.: B1681015

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This guide provides essential safety protocols, handling procedures, and disposal plans for **SM 16**, a potent ALK5/ALK4 kinase inhibitor used in laboratory research.<sup>[1]</sup> Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals.

## Chemical Identification and Properties

**SM 16** is a small molecule inhibitor of the transforming growth factor beta (TGF- $\beta$ ) type I receptor kinase.<sup>[1]</sup> It is identified by the following:

- IUPAC Name: Carbamic acid, N-(2,4-dimethoxyphenyl)-N-[2-[[4-(4-methyl-1-piperazinyl)phenyl]amino]-4-pyrimidinyl]-,2,6- dimethylphenyl ester<sup>[2]</sup>
- CAS Number: 837422-57-8<sup>[2]</sup>

A summary of its key chemical and physical properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C25H26N4O3	
Molecular Weight	430.5 g/mol	
Purity	≥98%	
Solubility	Soluble to 100 mM in DMSO	
Storage	Store at -20°C	

## Hazard Identification and Personal Protective Equipment (PPE)

**SM 16** may cause irritation to the eyes, skin, and respiratory tract.<sup>[2]</sup> It is crucial to handle this compound with appropriate personal protective equipment to minimize exposure.

Hazard	Recommended PPE	Specifications
Inhalation	Respiratory Protection	Use in a chemical fume hood with an independent air supply. <sup>[2]</sup>
Skin Contact	Hand Protection	Appropriate chemical-resistant gloves (minimum standard BS EN 374:2003). <sup>[2]</sup>
Body Protection	Wear appropriate protective clothing. <sup>[2]</sup>	
Eye Contact	Eye Protection	Use appropriate safety glasses. <sup>[2]</sup>

### Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
<sup>[2]</sup>

- Ensure the laboratory is equipped with a safety shower and an eye wash station.[2]

## Procedural Guidance for Handling and Storage

Proper handling and storage procedures are essential to maintain the stability of **SM 16** and prevent accidental exposure.

Handling:

- Avoid inhalation, and contact with eyes, skin, and clothing.[2]
- Prevent the formation of dust and aerosols.[2]
- Keep away from sources of ignition.[2]
- Avoid prolonged or repeated exposure.[2]

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- **SM 16** is stable under recommended storage conditions.[2]

## First Aid and Emergency Procedures

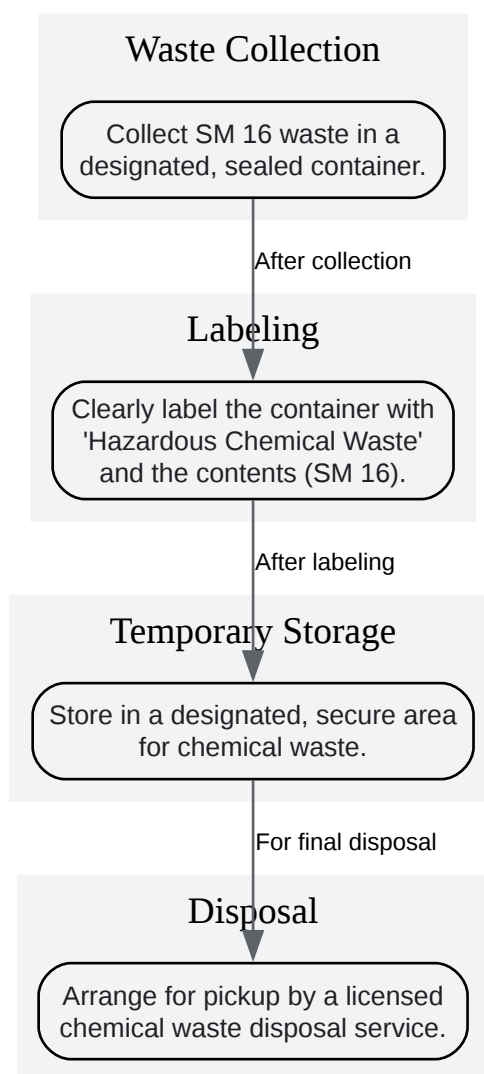
In case of exposure, immediate action is required. Consult a doctor and provide them with the Safety Data Sheet (SDS).[2]

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air and monitor their breathing. If breathing is difficult, administer oxygen. If breathing ceases, provide artificial respiration. Seek medical attention.[2]
Skin Contact	Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove and launder contaminated clothing before reuse. Seek medical attention.[2]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes. Seek medical attention.[2]
Ingestion	Rinse the mouth with water. Seek medical attention.[2]

## Disposal Plan

Dispose of **SM 16** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not allow the chemical to enter drains or waterways.

Disposal Workflow:



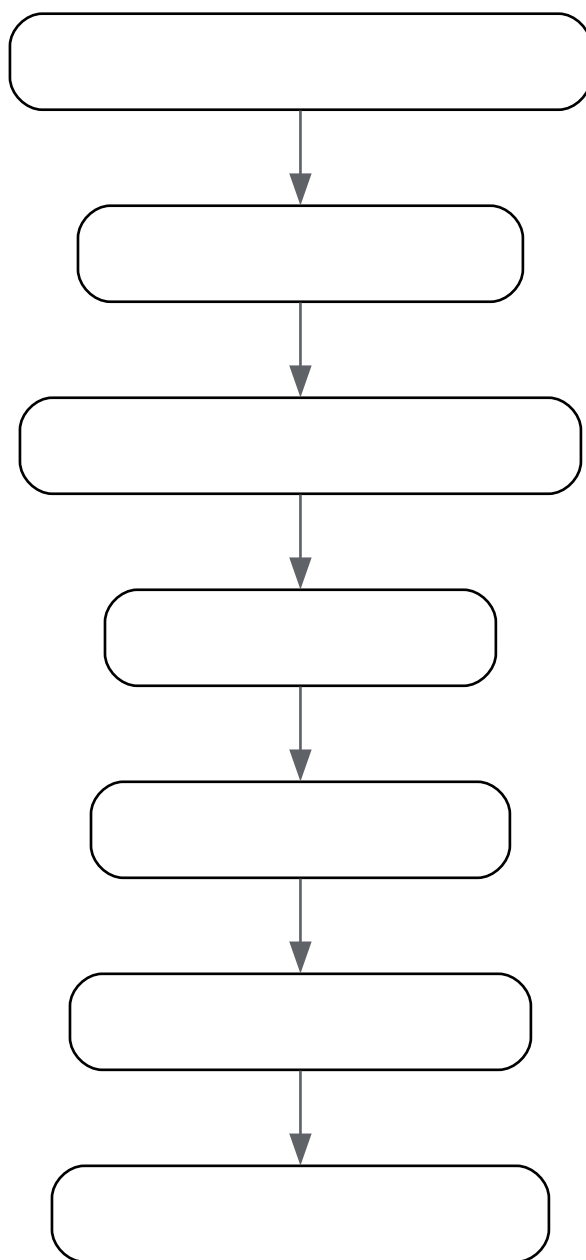
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Caption: Workflow for the safe disposal of **SM 16** waste.

## Experimental Protocol: Inhibition of TGF- $\beta$ Induced Smad2 Phosphorylation

The following is a general protocol for an experiment to test the inhibitory activity of **SM 16** on TGF- $\beta$ -induced Smad2 phosphorylation.

Experimental Workflow:



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Caption: Experimental workflow for assessing **SM 16** inhibitory activity.

**SM 16** has been shown to inhibit TGF $\beta$ -induced plasminogen activator inhibitor-luciferase activity with an IC<sub>50</sub> of 64 nM and TGF $\beta$ - or activin-induced Smad2 phosphorylation at concentrations between 100 and 620 nM.[1]

This guide is intended to provide a foundation for the safe handling of **SM 16**. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier and your institution's safety

protocols before beginning any work.

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## References

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